A Comparative Guide to the Structural Elucidation of 4'-Nitrodecananilide

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Compound of Interest

Compound Name:	*4'-Nitrodecananilide*
CAS No.:	*72298-63-6*
Cat. No.:	*B024458*

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For researchers, scientists, and drug development professionals, the unambiguous confirmation of a molecule's structure is a cornerstone of chemical research and development. This guide provides an in-depth, comparative analysis of the key analytical techniques for confirming the structure of **4'-Nitrodecananilide**, a niche nitroaromatic amide. Due to the limited availability of direct experimental data for this compound, this guide will take a predictive and confirmatory approach. We will first deduce the expected spectroscopic characteristics of **4'-Nitrodecananilide** by drawing comparisons with its close structural analog, 4'-Nitroacetanilide. Subsequently, we will detail the experimental workflows to acquire and interpret the actual spectroscopic data, thereby providing a robust framework for its structural verification.

The Imperative of Structural Confirmation

In the realm of medicinal chemistry and materials science, even subtle variations in molecular structure can lead to profound differences in biological activity, physical properties, and safety profiles. Therefore, the rigorous confirmation of a synthesized compound's structure is not merely a procedural step but a critical aspect of scientific integrity. This guide will equip the

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reader with the foundational knowledge and practical insights to confidently confirm the structure of **4'-Nitrodecananilide** and similar molecules.

Comparative Spectroscopic Analysis: **4'-Nitrodecananilide** vs. 4'-Nitroacetanilide

The primary difference between **4'-Nitrodecananilide** and 4'-Nitroacetanilide lies in the length of the acyl chain (a ten-carbon decanoyl group vs. a two-carbon acetyl group). This seemingly minor change will manifest in distinct ways across various spectroscopic techniques.

Predicted Spectroscopic Data for **4'-Nitrodecananilide**

The following table outlines the predicted spectroscopic data for **4'-Nitrodecananilide**, derived from the known data of 4'-Nitroacetanilide and general principles of spectroscopy.

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Spectroscopic Technique	Predicted Data for 4'-Nitrodecananilide	Rationale for Prediction
^{1}H NMR	Aromatic protons (ortho to -NH): ~8.2 ppm (d, 2H); Aromatic protons (meta to -NH): ~7.8 ppm (d, 2H); Amide proton (-NH): ~8.5 ppm (s, 1H); Methylene protons (α to C=O): ~2.4 ppm (t, 2H); Methylene protons (β to C=O): ~1.7 ppm (m, 2H); Other methylene protons: ~1.3 ppm (m, 12H); Terminal methyl protons: ~0.9 ppm (t, 3H)	The aromatic and amide proton shifts are expected to be similar to 4'-Nitroacetanilide due to the identical aromatic environment. The signals for the decanoyl chain are predicted based on standard aliphatic chemical shifts, with the α-methylene protons being the most deshielded.
^{13}C NMR	Carbonyl carbon: ~172 ppm; Aromatic carbons (ipso to -NH): ~145 ppm; Aromatic carbons (ipso to -NO_2): ~143 ppm; Aromatic carbons (ortho to -NH): ~120 ppm; Aromatic carbons (meta to -NH): ~125 ppm; Methylene carbons: ~20-40 ppm; Terminal methyl carbon: ~14 ppm	The aromatic and carbonyl carbon shifts are predicted to be very close to those of 4'-Nitroacetanilide. The additional methylene carbons of the decanoyl chain will appear in the aliphatic region of the spectrum.
Mass Spectrometry (EI)	Molecular ion (M^+): m/z = 292; Key fragments: m/z = 138 (4-nitroaniline), m/z = 155 (decanoyl cation), m/z = 122, m/z = 92	The molecular ion peak will reflect the molecular weight of 4'-Nitrodecananilide. Fragmentation is expected to occur at the amide bond, leading to characteristic fragments of the 4-nitroaniline moiety and the decanoyl chain.
FTIR Spectroscopy	N-H stretch: ~3300 cm^{-1}; C-H stretches (aliphatic): ~2850-2960 cm^{-1}; C=O stretch	The positions of the N-H, C=O, and N-O stretches are characteristic of secondary

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	(amide I): ~1680 cm^{-1}; N-O asymmetric stretch: ~1520 cm^{-1}; N-O symmetric stretch: ~1340 cm^{-1}; C-N stretch (amide II): ~1550 cm^{-1}	amides and nitroaromatic compounds. The prominent C-H stretches from the long alkyl chain will be a distinguishing feature compared to 4'-Nitroacetanilide.[1]

Experimental Workflows for Structural Confirmation

To validate the predicted structure of **4'-Nitrodecananilide**, a multi-faceted analytical approach is essential. The following sections detail the step-by-step methodologies for acquiring and interpreting the necessary spectroscopic data.

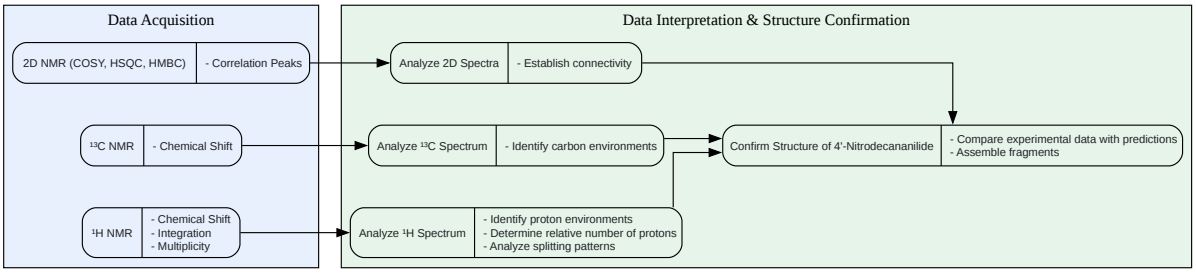
Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy is arguably the most powerful tool for elucidating the carbon-hydrogen framework of an organic molecule.[2][3][4]

- Sample Preparation: Dissolve approximately 5-10 mg of the synthesized **4'-Nitrodecananilide** in 0.5-0.7 mL of a deuterated solvent (e.g., DMSO-d_6 or $CDCl_3$) in a standard 5 mm NMR tube.
- ^1H NMR Acquisition:
  - Acquire a one-dimensional ^1H NMR spectrum.
  - Key parameters: 400 MHz or higher spectrometer, sufficient number of scans for good signal-to-noise ratio, and a relaxation delay of at least 1-2 seconds.
- ^{13}C NMR Acquisition:
  - Acquire a one-dimensional ^{13}C NMR spectrum.
  - Employ proton decoupling to simplify the spectrum.
- 2D NMR (Optional but Recommended):

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- Acquire a COSY (Correlation Spectroscopy) spectrum to establish proton-proton couplings within the decanoyl chain and the aromatic ring.
- Acquire an HSQC (Heteronuclear Single Quantum Coherence) spectrum to correlate directly bonded protons and carbons.
- Acquire an HMBC (Heteronuclear Multiple Bond Correlation) spectrum to identify long-range (2-3 bond) correlations, which can be crucial for confirming the connectivity between the decanoyl group and the 4-nitrophenyl moiety.



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Caption: Workflow for NMR-based structural confirmation of **4'-Nitrodecananilide**.

Mass Spectrometry (MS)

Mass spectrometry provides information about the molecular weight and fragmentation pattern of a compound, offering crucial clues about its molecular formula and substructures.[5]

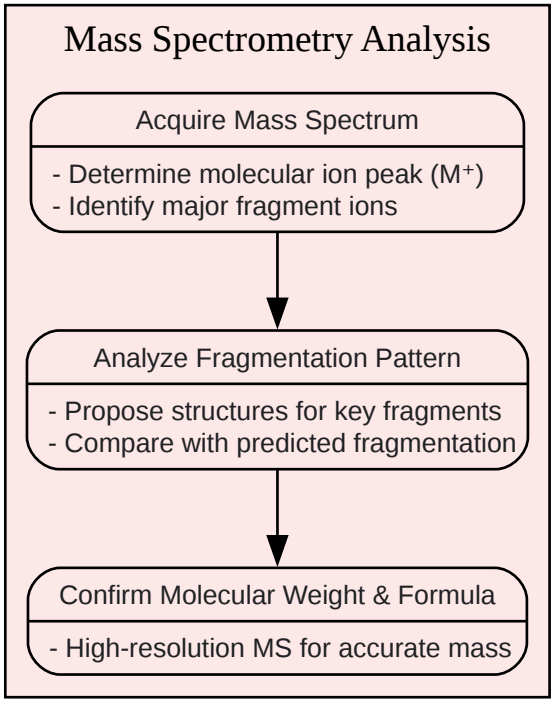
- Sample Introduction: Introduce a small amount of the sample into the mass spectrometer. For Electron Ionization (EI), a direct insertion probe is typically used. For Electrospray

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Ionization (ESI), the sample is first dissolved in a suitable solvent (e.g., methanol or acetonitrile).

- Ionization: Ionize the sample using an appropriate method (e.g., EI for fragmentation analysis or ESI for accurate mass determination).
- Mass Analysis: Separate the resulting ions based on their mass-to-charge ratio (m/z).
- Detection: Detect the ions to generate a mass spectrum.

The fragmentation of nitroaromatic compounds in EI-MS often involves characteristic losses of NO_2, NO, and O.[6][7] The presence of a long alkyl chain in **4'-Nitrodecananilide** will also lead to typical aliphatic fragmentation patterns.



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Caption: Workflow for MS-based structural confirmation of **4'-Nitrodecananilide**.

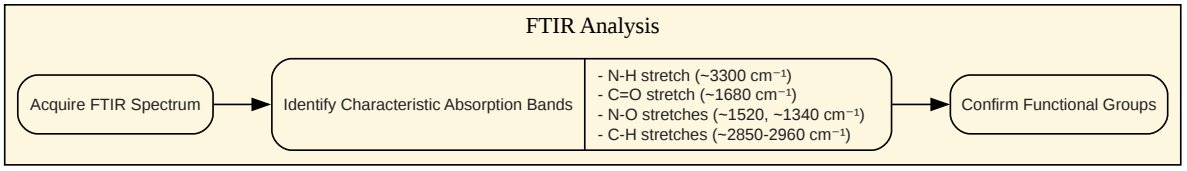
Fourier-Transform Infrared (FTIR) Spectroscopy

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FTIR spectroscopy is a rapid and sensitive technique for identifying the functional groups present in a molecule.[8][9][10]

- Sample Preparation: Prepare the sample using an appropriate method, such as a KBr pellet, a thin film on a salt plate (if the compound is an oil), or as a solution in a suitable solvent.
- Background Spectrum: Acquire a background spectrum of the empty sample compartment.
- Sample Spectrum: Acquire the spectrum of the sample.
- Data Processing: The instrument software will automatically ratio the sample spectrum against the background spectrum to generate the final absorbance or transmittance spectrum.

The key to FTIR analysis is the identification of characteristic absorption bands corresponding to specific functional groups. For **4'-Nitrodecananilide**, the presence of the secondary amide and nitro groups will give rise to distinct and readily identifiable peaks.



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Caption: Workflow for FTIR-based functional group confirmation of **4'-Nitrodecananilide**.

Conclusion

The structural confirmation of a novel or sparsely documented compound like **4'-Nitrodecananilide** requires a synergistic application of multiple analytical techniques. By predicting the spectroscopic outcomes based on well-characterized analogs and then systematically acquiring and interpreting experimental data from NMR, MS, and FTIR, researchers can achieve an unambiguous structural assignment. This guide provides a

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comprehensive framework for this process, emphasizing the importance of a logical, evidence-based approach to structural elucidation. The principles and workflows detailed herein are not only applicable to **4'-Nitrodecananilide** but can also be adapted for the structural confirmation of a wide array of organic molecules.

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